

analytical techniques for 3-(Benzyloxy)-N-methylaniline characterization

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Compound of Interest

Compound Name: 3-(Benzyloxy)-N-methylaniline

CAS No.: 33905-38-3

Cat. No.: B1289255

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An Application Note for the Comprehensive Characterization of **3-(Benzyloxy)-N-methylaniline**

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed guide to the analytical techniques for the comprehensive characterization of **3-(Benzyloxy)-N-methylaniline**. It outlines protocols for spectroscopic and chromatographic methods, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and High-Performance Liquid Chromatography (HPLC). The focus is on providing not just step-by-step instructions but also the scientific rationale behind the experimental choices, ensuring a robust and reproducible characterization process.

Introduction

3-(Benzyloxy)-N-methylaniline is a substituted aniline derivative with potential applications in organic synthesis and medicinal chemistry. As with any chemical entity intended for research or development, its unambiguous identification and purity assessment are critical. This application

note details an integrated analytical approach to confirm the structure and determine the purity of **3-(Benzyloxy)-N-methylaniline**, ensuring data integrity for downstream applications.

Physicochemical Properties

A summary of the key physicochemical properties of **3-(Benzyloxy)-N-methylaniline** is presented in Table 1.

Table 1: Physicochemical Properties of **3-(Benzyloxy)-N-methylaniline**

Property	Value	Source
CAS Number	33905-38-3	[1]
Molecular Formula	C ₁₄ H ₁₅ NO	[1]
Molecular Weight	213.28 g/mol	[1]
MDL Number	MFCD09909331	[1]

Spectroscopic Characterization

Spectroscopic techniques are employed to elucidate the molecular structure of **3-(Benzyloxy)-N-methylaniline** by probing the chemical environment of its atoms and functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of organic molecules. Both ¹H and ¹³C NMR should be performed to confirm the connectivity of atoms in **3-(Benzyloxy)-N-methylaniline**.

Expertise & Experience: The choice of a deuterated solvent is crucial. Chloroform-d (CDCl₃) is a common choice for many organic molecules due to its excellent solubilizing properties. The predicted chemical shifts are based on the analysis of similar structures and the electronic effects of the substituents. For instance, the benzyloxy group will deshield the aromatic protons of the aniline ring, while the N-methyl group will appear as a singlet in the aliphatic region.

Expected ¹H NMR Spectral Data (in CDCl₃, 400 MHz):

- δ 7.2-7.5 (m, 5H): Aromatic protons of the benzyl group.
- δ 6.5-7.2 (m, 4H): Aromatic protons of the aniline ring.
- δ 5.05 (s, 2H): Methylene protons of the benzyl group (-O-CH₂-Ph).
- δ 2.85 (s, 3H): Methyl protons of the N-methyl group (-NH-CH₃).
- δ 3.7 (br s, 1H): Amine proton (-NH-). This peak may be broad and its chemical shift can vary with concentration and temperature.

Expected ¹³C NMR Spectral Data (in CDCl₃, 100 MHz):

- δ 159.0: Aromatic carbon attached to the benzyloxy group.
- δ 149.0: Aromatic carbon attached to the nitrogen.
- δ 137.0: Quaternary aromatic carbon of the benzyl group.
- δ 127.0-130.0: Aromatic carbons of both rings.
- δ 105.0-115.0: Aromatic carbons of the aniline ring.
- δ 70.0: Methylene carbon of the benzyl group (-O-CH₂-Ph).
- δ 30.0: Methyl carbon of the N-methyl group (-NH-CH₃).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity. Gas chromatography-mass spectrometry (GC-MS) is a suitable technique for volatile and thermally stable compounds like **3-(Benzyloxy)-N-methylaniline**.

Expertise & Experience: Electron ionization (EI) is a common ionization technique for GC-MS that provides a reproducible fragmentation pattern, which can be used as a fingerprint for the compound. The molecular ion peak (M⁺) is expected at m/z 213. The fragmentation pattern can be predicted based on the stability of the resulting fragments. A prominent peak at m/z 91

corresponding to the tropylium ion ($[C_7H_7]^+$) is a characteristic fragment for benzyl-containing compounds. Another significant fragment would arise from the cleavage of the C-N bond.

Expected Mass Spectrum (EI):

- m/z 213: Molecular ion (M^+).
- m/z 106: $[M - C_7H_7O]^+$ fragment.
- m/z 91: Tropylium ion ($[C_7H_7]^+$).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic absorption of infrared radiation.

Expertise & Experience: The IR spectrum of **3-(Benzyloxy)-N-methylaniline** is expected to show characteristic peaks for the N-H bond of the secondary amine, the C-N bond, the C-O-C ether linkage, and the aromatic C-H and C=C bonds. The absence of certain peaks, such as a strong, broad O-H stretch, can be equally informative in confirming the structure.

Expected IR Absorption Bands (cm^{-1}):

- 3350-3450: N-H stretch (secondary amine).
- 3000-3100: Aromatic C-H stretch.
- 2850-2950: Aliphatic C-H stretch (from the methyl and methylene groups).
- 1580-1620: Aromatic C=C stretch.
- 1200-1300: C-N stretch.
- 1000-1100: C-O-C stretch (ether).

Chromatographic Purity Assessment

Chromatographic techniques are essential for determining the purity of a compound by separating it from any impurities.

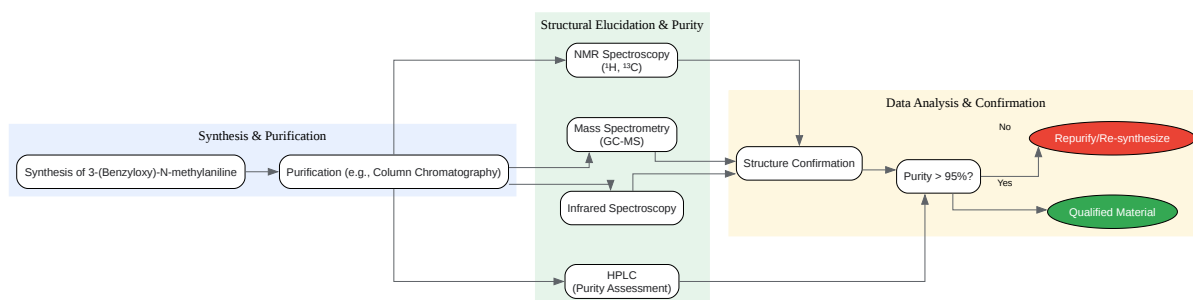
High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC with UV detection is a widely used method for the purity analysis of organic compounds.

Expertise & Experience: A C18 column is a good starting point for the separation of moderately polar compounds like **3-(Benzyloxy)-N-methylaniline**. The mobile phase, a mixture of acetonitrile and water, is chosen to provide good resolution and peak shape.^{[2][3]} A gradient elution may be necessary to separate closely related impurities. The detection wavelength should be set at a λ_{max} of the compound to ensure high sensitivity. For MS-compatible methods, formic acid should be used instead of phosphoric acid.^{[2][3]}

Integrated Analytical Workflow

The following diagram illustrates the logical flow of the analytical process for the comprehensive characterization of **3-(Benzyloxy)-N-methylaniline**.



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Caption: Integrated workflow for the characterization of **3-(Benzyloxy)-N-methylaniline**.

Protocols

Protocol for NMR Spectroscopy

- Sample Preparation:
 - Accurately weigh 5-10 mg of **3-(Benzyloxy)-N-methylaniline**.
 - Dissolve the sample in approximately 0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
 - Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrument Parameters (400 MHz Spectrometer):
 - ^1H NMR:
 - Pulse Program: zg30
 - Number of Scans: 16
 - Acquisition Time: 4 seconds
 - Relaxation Delay: 2 seconds
 - ^{13}C NMR:
 - Pulse Program: zgpg30
 - Number of Scans: 1024
 - Acquisition Time: 1.5 seconds
 - Relaxation Delay: 2 seconds
- Data Processing:
 - Apply a Fourier transform to the acquired free induction decay (FID).

- Phase correct the spectrum.
- Calibrate the spectrum by setting the TMS peak to 0.00 ppm for ^1H NMR and 0.0 ppm for ^{13}C NMR.
- Integrate the peaks in the ^1H NMR spectrum.

Protocol for GC-MS Analysis

- Sample Preparation:
 - Prepare a 1 mg/mL solution of **3-(Benzyloxy)-N-methylaniline** in a suitable solvent such as ethyl acetate or dichloromethane.
- Instrument Parameters:
 - Gas Chromatograph:
 - Column: DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 μm film thickness.
 - Inlet Temperature: 250 $^{\circ}\text{C}$.
 - Injection Volume: 1 μL .
 - Carrier Gas: Helium, constant flow rate of 1 mL/min.
 - Oven Temperature Program: Start at 100 $^{\circ}\text{C}$, hold for 2 minutes, then ramp to 280 $^{\circ}\text{C}$ at 15 $^{\circ}\text{C}/\text{min}$, and hold for 5 minutes.
 - Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 $^{\circ}\text{C}$.
 - Quadrupole Temperature: 150 $^{\circ}\text{C}$.
 - Scan Range: m/z 40-400.

- Data Analysis:
 - Identify the peak corresponding to **3-(Benzyloxy)-N-methylaniline** in the total ion chromatogram (TIC).
 - Analyze the mass spectrum of this peak to identify the molecular ion and characteristic fragment ions.

Protocol for IR Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Place a small amount of the liquid or solid sample directly onto the ATR crystal.
 - Ensure good contact between the sample and the crystal.
- Instrument Parameters:
 - Scan Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16.
- Data Analysis:
 - Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Protocol for HPLC Purity Analysis

- Sample Preparation:
 - Prepare a 0.5 mg/mL solution of **3-(Benzyloxy)-N-methylaniline** in the mobile phase.
- Instrument Parameters:
 - HPLC System:

- Column: C18, 4.6 x 150 mm, 5 µm particle size.
- Mobile Phase A: Water with 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid.
- Gradient: 30% B to 95% B over 15 minutes, hold at 95% B for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10 µL.
- Detection: UV at 254 nm.
- Data Analysis:
 - Integrate all peaks in the chromatogram.
 - Calculate the purity by dividing the area of the main peak by the total area of all peaks and multiplying by 100.

Data Interpretation and Summary

The following table summarizes the expected analytical data for **3-(Benzyloxy)-N-methylaniline**.

Table 2: Summary of Expected Analytical Data

Technique	Parameter	Expected Value
^1H NMR	Chemical Shifts (ppm)	Aromatic: 6.5-7.5; Methylene: ~5.05; N-Methyl: ~2.85
^{13}C NMR	Chemical Shifts (ppm)	Aromatic: 105-159; Methylene: ~70.0; N-Methyl: ~30.0
MS (EI)	m/z	213 (M^+), 106, 91
IR	Wavenumber (cm^{-1})	N-H: 3350-3450; C-O-C: 1000-1100
HPLC	Retention Time	Dependent on the specific system and conditions
Purity	Area %	$\geq 95\%$

References

- SIELC Technologies. (2018). 3-Methylaniline. [\[Link\]](#)
- SIELC Technologies. (2018). N-Methylaniline. [\[Link\]](#)
- Chen, M., et al. (2018). Differentiation of isomeric methylanilines by imidization and gas chromatography/mass spectrometry analysis. Rapid Communications in Mass Spectrometry, 32(4), 342-348. [\[Link\]](#)
- PubChem. (n.d.). N-Methylaniline. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. matrixscientific.com [\[matrixscientific.com\]](#)

- [2. 3-Methylaniline | SIELC Technologies \[sielc.com\]](#)
- [3. N-Methylaniline | SIELC Technologies \[sielc.com\]](#)
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